

Handling and inert atmosphere techniques for "Chloro(diethoxy)borane"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chloro(diethoxy)borane

Cat. No.: B15482428

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Application Notes and Protocols: Chloro(diethoxy)borane

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines and protocols for the safe handling and application of **Chloro(diethoxy)borane**. This reagent is a valuable tool in organic synthesis, particularly in the development of pharmaceutical intermediates. Due to its reactive nature, strict adherence to inert atmosphere techniques is crucial for successful and safe experimentation.

Properties and Safety Information

Chloro(diethoxy)borane is a reactive organoboron compound. While specific physical data for **Chloro(diethoxy)borane** is not readily available, the properties of the closely related Chloro(diethyl)borane can be used as a reasonable estimate for handling and reaction planning.

Table 1: Physical and Safety Data of Chloro(diethyl)borane (analogue)

Property	Value	Reference
Molecular Formula	C ₄ H ₁₀ BCl	[1]
Molecular Weight	104.39 g/mol	[1]
Boiling Point	87.2 °C at 760 mmHg	[1][2]
Density	0.816 g/cm ³	[1][2]
Flash Point	6.6 °C	[2]
Vapor Pressure	72.3 mmHg at 25 °C	[2]

Safety Precautions:

Chloro(diethoxy)borane is expected to have hazards similar to other chloro-organoboranes. It is crucial to handle this reagent with extreme care in a well-ventilated fume hood, utilizing appropriate personal protective equipment (PPE).

- General Hazards: Highly flammable liquid and vapor. Reacts violently with water, releasing flammable gases that may ignite spontaneously. Harmful if swallowed. Causes severe skin burns and eye damage. May cause respiratory irritation.
- Personal Protective Equipment (PPE):
 - Flame-retardant lab coat
 - Chemical safety goggles and a face shield
 - Chemically resistant gloves (e.g., nitrile or neoprene)
 - Closed-toe shoes
- Handling: Always handle under an inert atmosphere of dry nitrogen or argon.[3] Use only non-sparking tools. Ground and bond all containers and receiving equipment to prevent static discharge.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from heat, sparks, open flames, and incompatible materials such as water, acids, and oxidizing

agents. Recommended storage is under an inert gas atmosphere.

Inert Atmosphere Techniques

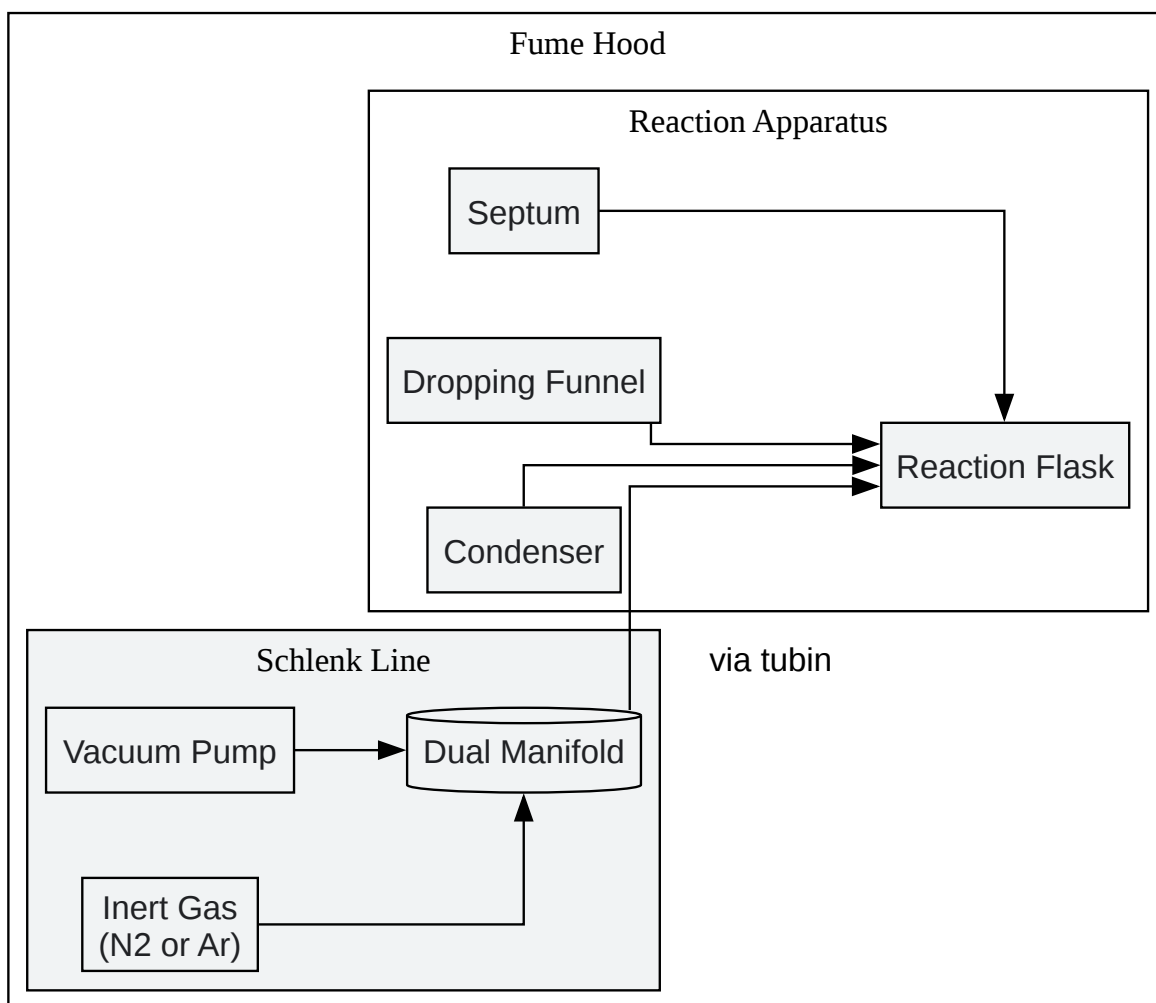
The successful use of **Chloro(diethoxy)borane** is contingent upon the rigorous exclusion of air and moisture. Standard Schlenk line or glovebox techniques are mandatory.

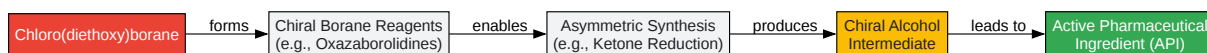
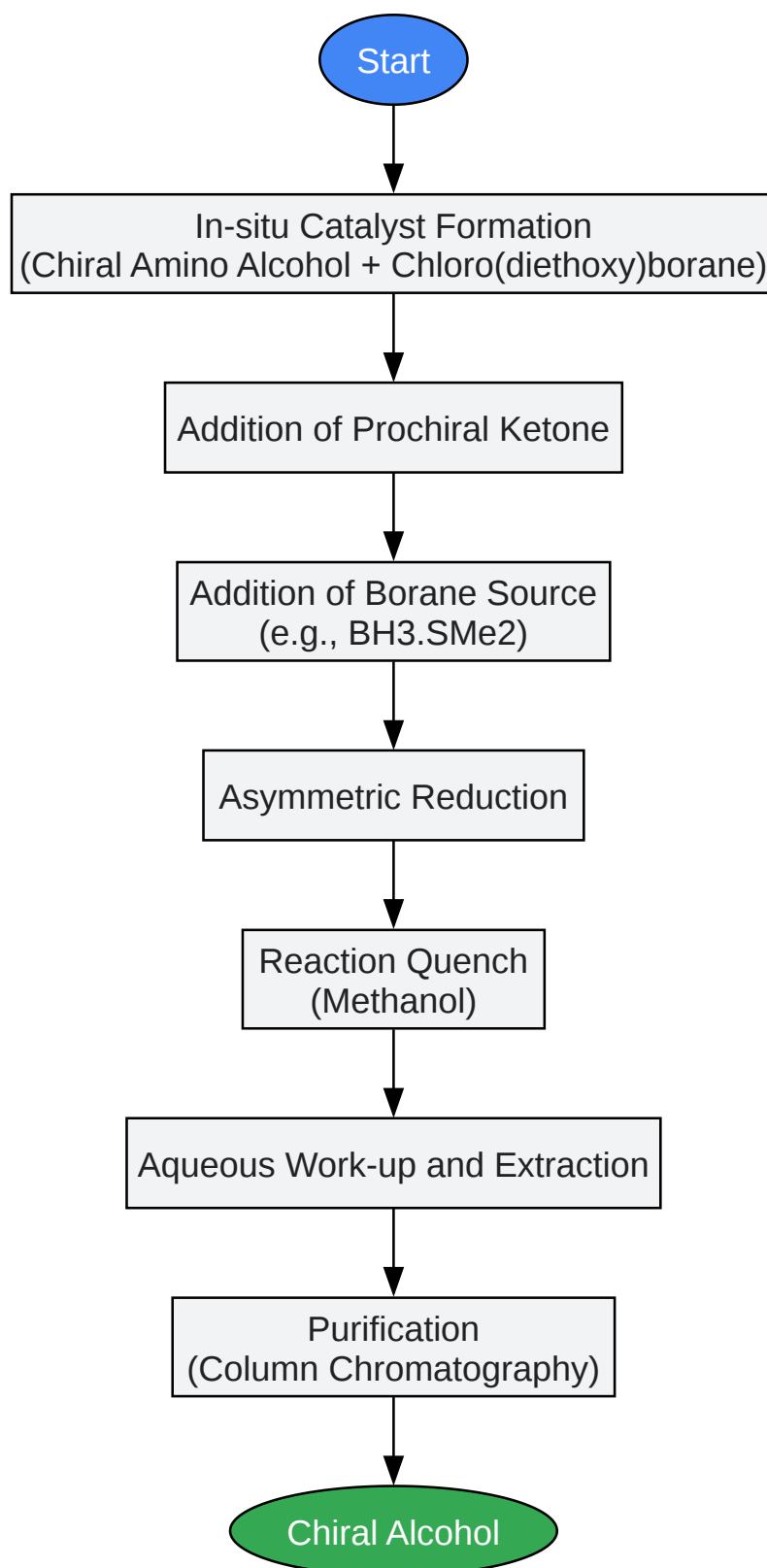
General Schlenk Line Setup and Operation

A Schlenk line provides a dual manifold system for vacuum and an inert gas (typically nitrogen or argon), allowing for the manipulation of air-sensitive reagents in glassware equipped with side-arm stopcocks.

Protocol for Setting up a Reaction under Inert Atmosphere:

- **Glassware Preparation:** All glassware must be thoroughly dried in an oven at $>120\text{ }^{\circ}\text{C}$ overnight and allowed to cool in a desiccator or under a stream of inert gas.
- **Assembly:** Assemble the reaction apparatus (e.g., a three-necked flask with a condenser, dropping funnel, and septum) while hot and immediately connect it to the Schlenk line.
- **Purging:** Evacuate the apparatus under high vacuum and refill with inert gas. Repeat this vacuum/inert gas cycle at least three times to ensure the complete removal of air and moisture.
- **Reagent Transfer:** Liquid reagents like **Chloro(diethoxy)borane** should be transferred via a gas-tight syringe or cannula. Solid reagents should be added under a positive flow of inert gas.





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